

A Technical Guide to the Physicochemical Properties of 3-Diethylamino-1-propanol

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Compound of Interest

Compound Name: *3-Diethylamino-1-propanol*

Cat. No.: B1329568

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This document serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development, detailing the core physicochemical properties of **3-Diethylamino-1-propanol** (CAS 622-93-5). It provides a structured overview of its boiling point and density, outlines a relevant experimental synthesis protocol, and includes a visualization of the synthetic workflow.

Physicochemical Data

The boiling point and density of **3-Diethylamino-1-propanol** are critical parameters for its application in chemical synthesis and formulation. The following table summarizes these properties as reported in the literature.

| Property | Value | Conditions | Reference(s) |
|---------------------|---------------|------------|--------------|
| Boiling Point | 81-83 °C | at 15 mmHg | [1][2] |
| 166 °C | at 760 mmHg | | |
| 189.55 °C (462.7 K) | Not specified | [3] | |
| Density | 0.884 g/mL | at 25 °C | [1][2] |

Experimental Protocols

While specific experimental procedures for the determination of boiling point and density for **3-Diethylamino-1-propanol** are not detailed in the cited literature, a standard method for its synthesis via reductive amination is well-established. The following protocol, adapted for the synthesis of a related amino alcohol, illustrates a common methodology in this chemical class.

Protocol: Synthesis of a 3-(Dialkylamino)-1-propanol via Reductive Amination

This protocol describes the synthesis of a 3-(dialkylamino)-1-propanol derivative from an aldehyde and a secondary amine using sodium borohydride as the reducing agent.

Materials:

- Aldehyde (e.g., 3-hydroxypropanal)
- Secondary Amine (e.g., Diethylamine)
- Methanol (MeOH)
- Sodium borohydride (NaBH_4)
- 1 M Sodium hydroxide (NaOH)
- Dichloromethane (CH_2Cl_2)
- Anhydrous magnesium sulfate (MgSO_4)
- Brine (saturated NaCl solution)

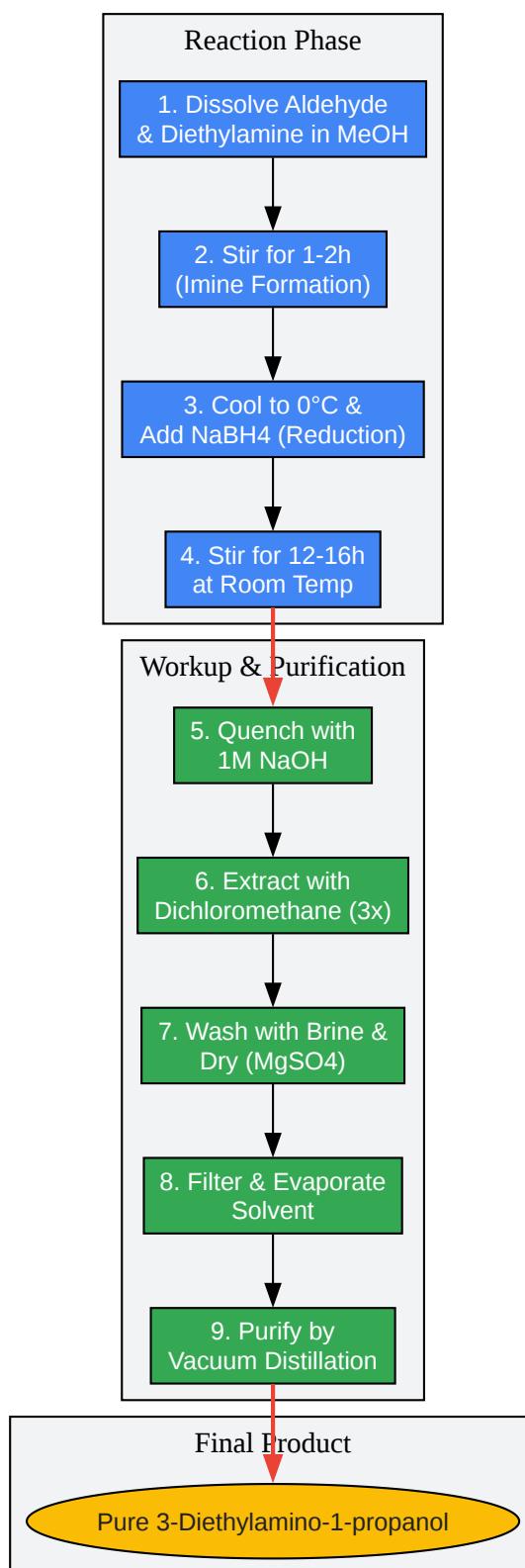
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve the aldehyde (1.0 eq) and diethylamine (1.2 eq) in methanol.
- Imine Formation: Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the intermediate imine.
- Reduction: Cool the reaction mixture to 0 °C using an ice bath. Slowly add sodium borohydride (1.5 eq) in portions, ensuring the internal temperature remains below 10 °C.

- Reaction Completion: After the complete addition of sodium borohydride, remove the ice bath and allow the mixture to stir at room temperature for an additional 12-16 hours.
- Quenching: Carefully quench the reaction by the slow addition of a 1 M aqueous solution of sodium hydroxide.
- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer three times with dichloromethane.
- Washing and Drying: Combine the organic layers and wash with brine. Dry the combined organic phase over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product can be purified by vacuum distillation to yield the pure 3-(diethylamino)-1-propanol.

Visualized Experimental Workflow

The logical flow of the synthesis described above can be visualized as a directed graph, outlining the progression from starting materials to the final purified product.



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Caption: Experimental workflow for the synthesis of **3-Diethylamino-1-propanol**.

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